

A Comparative Guide to the Reactivity of Hexachloroethane and Carbon Tetrachloride

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Compound of Interest

Compound Name: Hexachloroethane

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This guide provides an objective comparison of the chemical reactivity of **hexachloroethane** (C₂Cl₆) and carbon tetrachloride (CCl₄), focusing on their behavior in reductive dechlorination and reactions with metals. The information is supported by experimental data to assist researchers in understanding their relative stability and transformation pathways.

Reactivity Comparison

The reactivity of **hexachloroethane** and carbon tetrachloride is largely dictated by the strength of their carbon-carbon and carbon-chlorine bonds, respectively. This section explores their reactivity through bond dissociation energies and performance in various chemical reactions.

Bond Dissociation Energies

The energy required to break a chemical bond homolytically is a key indicator of a molecule's stability and reactivity. A lower bond dissociation energy (BDE) suggests that the bond is weaker and more susceptible to cleavage, leading to higher reactivity.

Compound	Bond	Bond Dissociation Energy (kJ/mol)	Implication for Reactivity
Hexachloroethane (C ₂ Cl ₆)	C-C	~347	The central C-C bond is the likely point of initial cleavage in some reactions.
Carbon Tetrachloride (CCl ₄)	C-Cl	293	The C-Cl bond is weaker than the C-C bond in hexachloroethane, suggesting CCl ₄ may be more readily dechlorinated. ^[1]

Note: A specific experimental value for the C-C bond dissociation energy in **hexachloroethane** was not found. The value presented is a typical average for a C-C single bond and may be influenced by the presence of the chlorine atoms.

Reductive Dechlorination

Reductive dechlorination is a critical degradation pathway for both **hexachloroethane** and carbon tetrachloride, particularly in environmental and laboratory settings. The rate of this reaction is a direct measure of their reactivity under reducing conditions.

Compound	Reducing Agent	Reaction Rate Constant (k)	Half-life ($t_{1/2}$)	Reference
Hexachloroethane (HCA)	Fe ⁰	1.098 h ⁻¹	-	[2]
Ag/Fe		2.842 h ⁻¹	-	[2]
FeS	-	Varies with pH and FeS concentration	[3]	
Carbon Tetrachloride (CTET)	Fe ⁰	2.358 h ⁻¹	3.7 min (in an iron electrode reactor)	[2][4]
Ag/Fe		9.504 h ⁻¹	-	[2]
Palladized-iron	-	1.3 min (in a palladized-iron electrode reactor)	[4]	
FeS		0.88 h ⁻¹	-	[5]

These data indicate that carbon tetrachloride generally undergoes faster reductive dechlorination than **hexachloroethane** under similar conditions. The presence of catalysts like silver or palladium significantly enhances the reaction rates for both compounds.[2][4]

Reaction with Metals

Both **hexachloroethane** and carbon tetrachloride can react with various metals, often leading to the formation of organometallic intermediates and radical species.

Carbon Tetrachloride: The reaction of carbon tetrachloride with metals like magnesium can be vigorous.[6] It is believed to proceed through the formation of a trichloromethyl radical ($\bullet\text{CCl}_3$). [7] This radical can then dimerize to form **hexachloroethane** or abstract a hydrogen atom to form chloroform.[7] The reactivity of carbon tetrachloride with a range of metals has been studied, with some metals showing significant reaction at elevated temperatures or in the presence of water or ammonium hydroxide.[7]

Hexachloroethane: **Hexachloroethane** is also reactive with certain metals and metal oxides, particularly at higher temperatures. For instance, it is used in smoke-producing munitions where it reacts with zinc oxide and aluminum.[8]

Experimental Protocols

Reductive Dechlorination of Hexachloroethane with Zero-Valent Iron

This protocol describes a typical batch experiment for studying the reductive dechlorination of **hexachloroethane** using zero-valent iron (Fe^0) powder.

Materials:

- **Hexachloroethane** (reagent grade)
- Zero-valent iron powder (e.g., 100 mesh)
- Deoxygenated, deionized water
- Serum bottles with Teflon-lined septa
- Syringes and needles
- Gas chromatograph (GC) with an electron capture detector (ECD)
- Anaerobic chamber or glovebox

Procedure:

- **Preparation of Iron Slurry:** Inside an anaerobic chamber, weigh a specific amount of zero-valent iron powder (e.g., 5 g) and transfer it to a serum bottle.
- **Addition of Aqueous Solution:** Add a known volume of deoxygenated, deionized water (e.g., 100 mL) to the serum bottle containing the iron powder. Seal the bottle with a Teflon-lined septum and crimp cap.

- Spiking with **Hexachloroethane**: Prepare a stock solution of **hexachloroethane** in a suitable solvent (e.g., methanol). Using a gas-tight syringe, spike the iron slurry with a small volume of the stock solution to achieve the desired initial concentration of **hexachloroethane**.
- Reaction: Place the serum bottle on a shaker or rotator to ensure continuous mixing of the slurry. Maintain the reaction at a constant temperature.
- Sampling and Analysis: At predetermined time intervals, withdraw aqueous samples from the serum bottle using a syringe. Extract the sample with a suitable solvent (e.g., hexane) and analyze the extract using a GC-ECD to determine the concentration of **hexachloroethane** and its degradation products (e.g., tetrachloroethene).
- Data Analysis: Plot the concentration of **hexachloroethane** versus time to determine the reaction kinetics and calculate the rate constant and half-life.

Reaction of Carbon Tetrachloride with Magnesium

This protocol outlines a procedure for observing the reaction between carbon tetrachloride and magnesium metal. Caution: This reaction can be highly exothermic and should be performed in a well-ventilated fume hood with appropriate safety precautions.

Materials:

- Carbon tetrachloride (reagent grade)
- Magnesium turnings or ribbon
- Dry test tube
- Bunsen burner or heat gun
- Clamps and stand

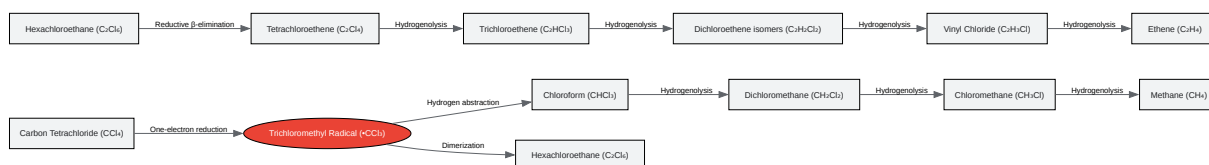
Procedure:

- Setup: Place a small amount of magnesium turnings or a short piece of magnesium ribbon into a dry test tube. Secure the test tube to a stand using a clamp.

- **Addition of Carbon Tetrachloride:** Carefully add a small amount of carbon tetrachloride to the test tube, just enough to cover the magnesium.
- **Initiation of Reaction:** Gently heat the bottom of the test tube with a Bunsen burner or heat gun. Observe the reaction mixture closely.
- **Observation:** A vigorous reaction may occur, potentially with the evolution of gas and a change in the appearance of the magnesium. The reaction is indicative of the high reactivity of carbon tetrachloride with magnesium.
- **Quenching:** After the reaction has subsided, allow the test tube to cool down completely before carefully quenching the reaction mixture with a suitable solvent under controlled conditions.

Visualizations

The following diagrams illustrate the proposed degradation pathways for **hexachloroethane** and carbon tetrachloride.



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